

Heptyl Heptanoate: A Comprehensive Technical Guide to its Thermodynamic Properties and Boiling Point

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Compound of Interest

Compound Name: Heptyl heptanoate

Cat. No.: B1293521

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Introduction

Heptyl heptanoate ($C_{14}H_{28}O_2$), a fatty acid ester formed from heptanoic acid and heptanol, is a compound of interest in various scientific fields, including flavor and fragrance science, materials research, and as a potential component in pharmaceutical formulations.^{[1][2]} Its physical and chemical characteristics, particularly its thermodynamic properties, are crucial for understanding its behavior in different systems, from industrial processes to biological environments. This in-depth technical guide provides a thorough examination of the thermodynamic properties and boiling point of **heptyl heptanoate**, complete with detailed experimental protocols and visual representations of key concepts.

Physicochemical and Thermodynamic Properties

Heptyl heptanoate is a colorless, oily liquid with a characteristic green and fruity aroma.^{[2][3]} A comprehensive summary of its key physicochemical and thermodynamic properties is presented in Table 1. While experimental data for some properties are readily available, values for enthalpy of vaporization and heat capacity have been estimated using established group contribution methods to provide a more complete dataset.

Property	Value	Source / Method
Molecular Formula	C ₁₄ H ₂₈ O ₂	[1]
Molecular Weight	228.37 g/mol	[3]
Boiling Point	276.00 to 277.00 °C @ 760.00 mm Hg	[4]
Melting Point	-33.0 °C	[4]
Density	0.858 g/mL at 25 °C	[3]
0.859 - 0.865 g/mL at 20 °C	[4]	
Refractive Index	n ₂₀ /D 1.431	[3]
1.428 - 1.432 at 20 °C	[4]	
Vapor Pressure	0.005 mmHg @ 25.00 °C (estimated)	
Flash Point	120.00 °C (248.00 °F) TCC	
Enthalpy of Vaporization (ΔH _{vap})	Estimated: 65.83 kJ/mol	Joback Group Contribution Method[5][6]
Liquid Heat Capacity (C _p)	Estimated: 485.34 J/(mol·K) @ 298.15 K	Joback Group Contribution Method[5]
Solubility	Insoluble in water; soluble in alcohol and non-polar solvents.[4][7]	

Table 1: Summary of Thermodynamic and Physicochemical Properties of **Heptyl Heptanoate**.

Experimental Protocols

Accurate determination of thermodynamic properties is fundamental for the application and study of chemical compounds. The following sections detail the experimental methodologies for measuring the boiling point and enthalpy of vaporization of **heptyl heptanoate**.

Determination of Boiling Point using the Thiele Tube

Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid, requiring only a small sample volume.

Materials:

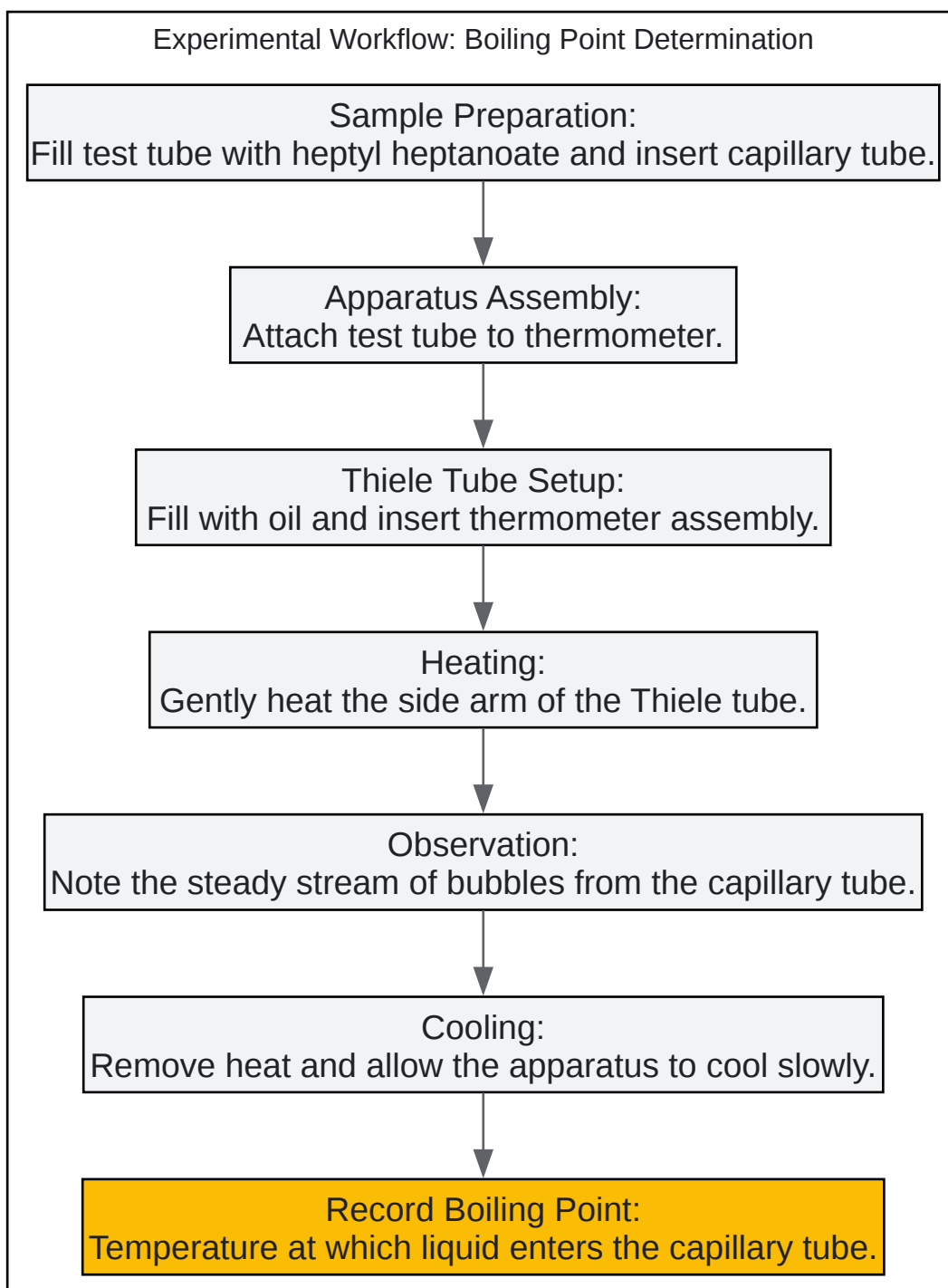
- Thiele tube
- High-temperature mineral oil or silicone oil
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- **Heptyl heptanoate** sample

Procedure:

- **Sample Preparation:** Add a small amount of **heptyl heptanoate** to the small test tube, to a depth of about 2-3 cm.
- **Capillary Tube Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring that the bottom of the test tube is level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a retort stand and fill it with mineral oil to a level just above the side arm.

- Immersion: Carefully insert the thermometer and attached test tube into the Thiele tube, ensuring the sample is immersed in the oil and the rubber band is above the oil level.
- Heating: Gently heat the side arm of the Thiele tube with a small flame. The convection currents in the oil will ensure uniform heating.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a steady and rapid stream of bubbles is observed.
- Boiling Point Determination: Turn off the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.
- Repeat: For accuracy, allow the apparatus to cool further, then reheat to obtain a second reading.

A visual representation of this experimental workflow is provided in the diagram below.



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Diagram 1: Experimental Workflow for Boiling Point Determination.

Calorimetric Determination of Enthalpy of Vaporization

The enthalpy of vaporization (ΔH_{vap}) can be determined calorimetrically by measuring the heat required to vaporize a known mass of the substance.

Materials:

- Calorimeter (e.g., a Dewar flask with a lid)
- Heating coil with a known resistance
- Power supply
- Voltmeter and Ammeter
- Thermometer (high precision)
- Stirrer
- Vaporization vessel
- **Heptyl heptanoate** sample
- Balance

Procedure:

- **Calorimeter Setup:** Place a known mass of **heptyl heptanoate** into the calorimeter. Insert the heating coil, thermometer, and stirrer through the lid.
- **Initial Temperature:** Allow the system to reach thermal equilibrium and record the initial temperature (T_1).
- **Heating:** Apply a known and constant voltage (V) and current (I) to the heating coil for a specific duration (t). This provides a precise amount of electrical energy ($Q = V * I * t$) to the system.
- **Vaporization:** The electrical energy will cause the temperature of the liquid to rise to its boiling point and then cause it to vaporize.

- **Mass Determination:** After the heating period, determine the mass of the **heptyl heptanoate** that has vaporized (mvap) by weighing the calorimeter and its contents again.
- **Calculation:** The enthalpy of vaporization per mole (ΔH_{vap}) can be calculated using the following equation:

$$\Delta H_{\text{vap}} = (Q / \text{mvap}) * M$$

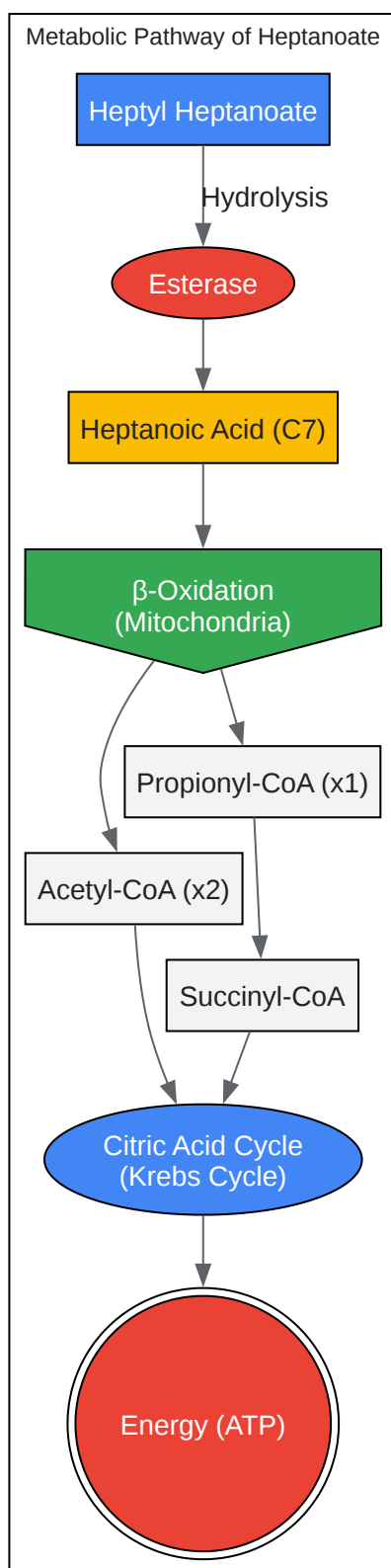
where:

- Q is the heat supplied by the heating coil (in Joules)
 - mvap is the mass of the vaporized liquid (in grams)
 - M is the molar mass of **heptyl heptanoate** (in g/mol)
- **Corrections:** Corrections for heat loss to the surroundings should be made for higher accuracy. This can be done by monitoring the temperature change of the calorimeter before and after the heating period.

Biological Significance: Metabolic Pathway of Heptanoate

Heptyl heptanoate, being an ester of heptanoic acid, is metabolized in the body through the breakdown of the ester bond, releasing heptanoic acid. Heptanoic acid is a medium-chain fatty acid (MCFA) that undergoes β -oxidation in the mitochondria to produce energy.[1][8] Unlike long-chain fatty acids, MCFAs can cross the inner mitochondrial membrane without the need for the carnitine shuttle.[8]

The β -oxidation of the seven-carbon heptanoic acid proceeds through several cycles, yielding acetyl-CoA in each cycle until a final three-carbon propionyl-CoA molecule remains. Acetyl-CoA enters the citric acid cycle (Krebs cycle) directly. Propionyl-CoA is converted to succinyl-CoA, another intermediate of the citric acid cycle, through a series of enzymatic reactions.[9] This dual entry into the citric acid cycle makes odd-chain fatty acids like heptanoate anaplerotic, meaning they can replenish the cycle's intermediates.



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Diagram 2: Metabolic Pathway of Heptanoate.

Conclusion

This technical guide provides a detailed overview of the thermodynamic properties and boiling point of **heptyl heptanoate**, catering to the needs of researchers, scientists, and professionals in drug development. The compilation of experimental data and estimated values offers a comprehensive resource for this compound. Furthermore, the detailed experimental protocols for determining key thermodynamic parameters and the visual representations of both an experimental workflow and a relevant metabolic pathway serve to enhance the practical understanding and application of this knowledge. The information presented herein is intended to be a valuable tool for future research and development involving **heptyl heptanoate**.

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References

- 1. Overview of Medium Chain Fatty Acids (MCFAs) - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- 2. researchgate.net [researchgate.net]
- 3. Triglycerides of medium-chain fatty acids: a concise review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Medium Chain Fatty Acids: Metabolism, Health Benefits, and Analytical Methods - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- 5. Joback Group Contribution Method (thermo.group_contribution.joback) — Thermo 0.6.0 documentation [thermo.readthedocs.io]
- 6. JobackEstimate | Wolfram Function Repository [resources.wolframcloud.com]
- 7. researchgate.net [researchgate.net]
- 8. Short- and medium-chain fatty acids in energy metabolism: the cellular perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Differential effects of octanoate and heptanoate on myocardial metabolism during extracorporeal membrane oxygenation in an infant swine model - PMC [pmc.ncbi.nlm.nih.gov]

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